

validating the photocatalytic efficiency of Cr-doped TiO₂ against pure TiO₂

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Compound of Interest

Compound Name: Chromium;titanium

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Cr-Doped Titanium Dioxide: A Superior Photocatalyst to Pure TiO₂

A comprehensive analysis of experimental data reveals that chromium (Cr)-doped titanium dioxide (TiO₂) exhibits significantly enhanced photocatalytic efficiency compared to its undoped counterpart. The introduction of chromium into the TiO₂ lattice leads to favorable structural and electronic modifications, resulting in improved performance in the degradation of organic pollutants under UV and visible light irradiation.

The enhanced photocatalytic activity of Cr-doped TiO₂ is attributed to several factors. Doping with chromium can narrow the band gap of TiO₂, allowing it to absorb a broader spectrum of light, including visible light.^[1] This increased light absorption leads to the generation of more electron-hole pairs, which are the primary drivers of the photocatalytic process. Furthermore, the Cr³⁺ ions can act as trapping sites for photogenerated electrons, which suppresses the recombination of electron-hole pairs and increases the lifetime of charge carriers, thereby providing more opportunity for them to participate in redox reactions.^{[1][2]}

Quantitative Comparison of Photocatalytic Performance

The following table summarizes key performance indicators from various studies, highlighting the superior photocatalytic capabilities of Cr-doped TiO₂ over pure TiO₂.

Parameter	Pure TiO ₂	Cr-Doped TiO ₂	Pollutant	Light Source	Reference
Degradation Efficiency (%)	50.23 ± 3.12	66.51 ± 2.14	p-Chlorophenol	UV	[3]
41.28 ± 2.11	54.19 ± 2.75	p-Chlorophenol	UV	[4]	
Pseudo-first-order rate constant (min ⁻¹)	0.0075	0.0122	p-Chlorophenol	UV	[3][4]
Band Gap (eV)	~3.2	Decreases with doping	-	-	[5]
Crystallite Size (nm)	26.97	24.33	-	-	[4]
69.55	17.38 (1 wt% Cr)	-	-	[6]	
Specific Surface Area (m ² /g)	22.01	88.05 (1 wt% Cr)	-	-	[6]
-	63.9	-	-	[7]	

Experimental Protocols

The synthesis of Cr-doped TiO₂ and the evaluation of its photocatalytic activity are crucial for validating its performance. Below are detailed methodologies for these key experiments.

Synthesis of Cr-Doped TiO₂ via Sol-Gel Method

This method is widely used for the synthesis of both pure and doped TiO₂ nanoparticles.

Materials:

- Titanium isopropoxide (TTIP) as the titanium precursor.[\[3\]](#)[\[4\]](#)
- Chromium nitrate [Cr(NO₃)₃·9H₂O] as the chromium source.[\[3\]](#)[\[4\]](#)
- Ethanol as the solvent.[\[3\]](#)[\[4\]](#)
- Nitric acid to control the pH.[\[3\]](#)[\[4\]](#)
- Deionized water.[\[3\]](#)[\[4\]](#)

Procedure:

- A solution of TTIP is prepared in ethanol.[\[4\]](#)
- This solution is added dropwise to deionized water under vigorous stirring. The pH of the mixture is maintained at approximately 2.0 by adding nitric acid.[\[4\]](#)
- A specific amount of chromium nitrate solution is added to the mixture to achieve the desired doping concentration.[\[4\]](#)
- The resulting sol is heated to evaporate the solvent and then dried in an oven to obtain a gel.[\[4\]](#)
- Finally, the gel is calcined at a high temperature (e.g., 400°C) for several hours to obtain the Cr-doped TiO₂ powder.[\[4\]](#)

Photocatalytic Degradation of Organic Pollutants

This protocol outlines the general procedure for assessing the photocatalytic efficiency of the synthesized materials.

Materials and Equipment:

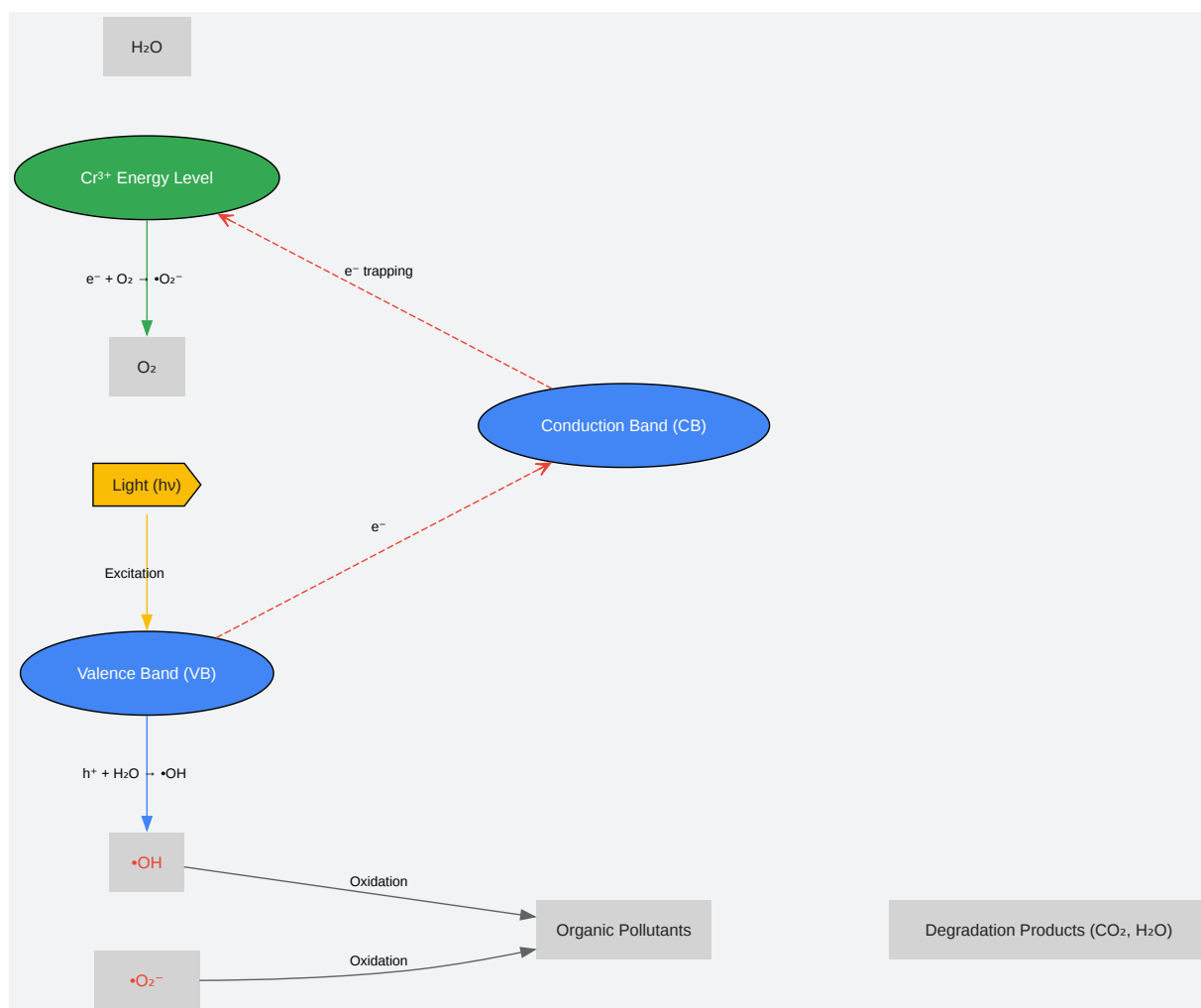
- Pure and Cr-doped TiO₂ photocatalysts.[8]
- A model organic pollutant (e.g., p-chlorophenol, methylene blue).[4][7]
- A photocatalytic reactor with a UV or visible light source.[9]
- A UV-Vis spectrophotometer to measure the pollutant concentration.[9]

Procedure:

- A suspension of the photocatalyst in an aqueous solution of the organic pollutant is prepared.[8]
- The suspension is stirred in the dark for a period to ensure adsorption-desorption equilibrium is reached.
- The light source is then turned on to initiate the photocatalytic reaction.[9]
- Aliquots of the suspension are withdrawn at regular time intervals and centrifuged to remove the photocatalyst particles.[10]
- The concentration of the organic pollutant in the supernatant is measured using a UV-Vis spectrophotometer.[10]
- The degradation efficiency is calculated based on the change in the pollutant's concentration over time.[11]

Visualizing the Enhanced Photocatalytic Mechanism

The following diagram illustrates the mechanism by which Cr-doping enhances the photocatalytic activity of TiO₂.



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Caption: Enhanced photocatalytic mechanism of Cr-doped TiO₂.

In conclusion, the doping of TiO₂ with chromium presents a viable strategy for enhancing its photocatalytic performance. The resulting material exhibits a reduced band gap, increased light absorption, and improved charge separation, all of which contribute to its superior efficiency in the degradation of organic pollutants compared to pure TiO₂.

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